

# Introduction: The Analytical Imperative for 2-Chloroethyl carbamate

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## Compound of Interest

Compound Name: 2-Chloroethyl carbamate

CAS No.: 2114-18-3

Cat. No.: B1294917

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**2-Chloroethyl carbamate** (CAS No. 2114-18-3) is a molecule of interest in various fields of chemical research and development.<sup>[1][2]</sup> As a carbamate ester, its structural features—an amide linked to an ester—confer a unique reactivity profile. The presence of a reactive chloroethyl group further enhances its potential as an intermediate or a building block in organic synthesis. Accurate and unambiguous characterization of this compound is paramount for ensuring purity, understanding its chemical behavior, and guaranteeing its suitability for downstream applications.

This technical guide provides a comprehensive overview of the core spectroscopic techniques used to elucidate and verify the structure of **2-Chloroethyl carbamate**: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). We will delve into the interpretation of the spectral data, underpinned by the fundamental principles of each technique, and provide standardized protocols for data acquisition. This document is intended for researchers, scientists, and drug development professionals who require a practical and in-depth understanding of the analytical chemistry of this compound.

## Molecular Structure and Spectroscopic Correlation

The foundation of any spectroscopic analysis is a clear understanding of the molecule's structure. **2-Chloroethyl carbamate**, with the molecular formula  $C_3H_6ClNO_2$ , possesses several key structural features that give rise to distinct spectroscopic signals.<sup>[1][3]</sup>

Caption: Molecular structure of **2-Chloroethyl carbamate** with key atoms numbered for spectral assignment.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of  $^1H$  and  $^{13}C$  nuclei, we can map out the connectivity and chemical environment of each atom.

### $^1H$ NMR Spectroscopy Data

The proton NMR spectrum provides information on the number of different proton environments and their neighboring protons. For **2-Chloroethyl carbamate**, we expect to see signals for the two methylene ( $CH_2$ ) groups and the amine ( $NH_2$ ) protons.

| Chemical Shift ( $\delta$ )<br>ppm | Multiplicity         | Integration | Assignment                              |
|------------------------------------|----------------------|-------------|-----------------------------------------|
| ~4.3                               | Triplet (t)          | 2H          | -O-CH <sub>2</sub> -CH <sub>2</sub> -Cl |
| ~3.7                               | Triplet (t)          | 2H          | -O-CH <sub>2</sub> -CH <sub>2</sub> -Cl |
| ~4.8                               | Broad Singlet (br s) | 2H          | -NH <sub>2</sub>                        |

Note: Actual chemical shifts can vary slightly based on the solvent and concentration used. The  $NH_2$  peak position and appearance can be particularly variable and may exchange with  $D_2O$ .

### Expert Interpretation of the $^1H$ NMR Spectrum

The spectrum is elegantly simple and confirmatory. The two methylene groups form a classic  $A_2B_2$  system, appearing as two triplets.

- The -O-CH<sub>2</sub>- protons (~4.3 ppm): These protons are adjacent to an oxygen atom, which is strongly electron-withdrawing. This deshielding effect shifts their signal downfield. They are

coupled to the adjacent  $\text{-CH}_2\text{-Cl}$  protons, resulting in a triplet multiplicity ( $n+1$  rule,  $2+1=3$ ).

- The  $\text{-CH}_2\text{-Cl}$  protons ( $\sim 3.7$  ppm): These protons are adjacent to a chlorine atom, which is also electron-withdrawing but less so than the carbamate oxygen. Consequently, their signal appears upfield relative to the other methylene group. They are coupled to the  $\text{-O-CH}_2\text{-}$  protons, also resulting in a triplet.
- The  $\text{-NH}_2$  protons ( $\sim 4.8$  ppm): The protons of the primary amine typically appear as a broad singlet due to quadrupole broadening from the nitrogen atom and potential hydrogen bonding. This peak's integration of 2H confirms the presence of the  $\text{NH}_2$  group.

## $^{13}\text{C}$ NMR Spectroscopy Data

The  $^{13}\text{C}$  NMR spectrum reveals the number of unique carbon environments in the molecule.

| Chemical Shift ( $\delta$ ) ppm | Assignment                             |
|---------------------------------|----------------------------------------|
| $\sim 157$                      | $\text{C=O}$ (Carbonyl)                |
| $\sim 67$                       | $\text{-O-CH}_2\text{-CH}_2\text{-Cl}$ |
| $\sim 43$                       | $\text{-O-CH}_2\text{-CH}_2\text{-Cl}$ |

Note: Data sourced from spectral databases.[\[2\]](#)[\[4\]](#)

## Expert Interpretation of the $^{13}\text{C}$ NMR Spectrum

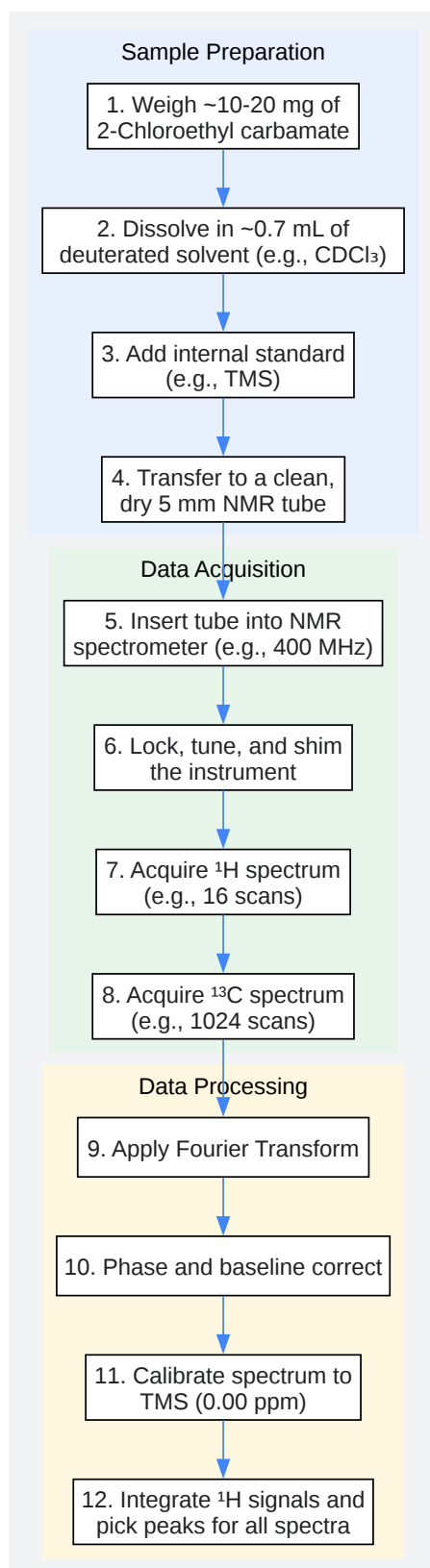
The three distinct peaks in the spectrum correspond perfectly to the three carbon atoms in different chemical environments.

- Carbonyl Carbon ( $\sim 157$  ppm): The  $\text{C=O}$  carbon of the carbamate group is significantly deshielded and appears furthest downfield, which is characteristic of carbonyl carbons in esters and amides.[\[5\]](#)[\[6\]](#)
- Oxygen-Linked Methylene Carbon ( $\sim 67$  ppm): The carbon atom bonded to the ester oxygen ( $\text{-O-CH}_2$ ) is deshielded by the electronegative oxygen, causing it to appear at a moderate downfield position.[\[5\]](#)

- Chlorine-Linked Methylene Carbon (~43 ppm): The carbon atom bonded to chlorine (-CH<sub>2</sub>-Cl) is also deshielded, but less so than the one bonded to the ester oxygen. This results in the most upfield signal of the three.<sup>[5]</sup>

## Experimental Protocol for NMR Data Acquisition

This protocol outlines a self-validating system for obtaining high-quality NMR spectra.



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Caption: Standardized workflow for NMR spectroscopic analysis.

- **Sample Preparation:** Accurately weigh 10-20 mg of **2-Chloroethyl carbamate** and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d,  $\text{CDCl}_3$ ) in a clean vial. Add a small amount of an internal standard, typically tetramethylsilane (TMS), for chemical shift referencing. Transfer the solution to a 5 mm NMR tube.
- **Instrument Setup:** Insert the NMR tube into the spectrometer. The instrument's software is used to "lock" onto the deuterium signal of the solvent, "tune" the probe to the correct frequencies for  $^1\text{H}$  and  $^{13}\text{C}$ , and "shim" the magnetic field to achieve maximum homogeneity.
- **$^1\text{H}$  Spectrum Acquisition:** Acquire the proton spectrum. A sufficient number of scans (e.g., 16) are averaged to obtain a good signal-to-noise ratio.
- **$^{13}\text{C}$  Spectrum Acquisition:** Acquire the carbon spectrum. Due to the low natural abundance of  $^{13}\text{C}$ , significantly more scans (e.g., 1024 or more) are required to achieve an adequate signal-to-noise ratio.
- **Data Processing:** The raw data (Free Induction Decay, FID) is converted into a spectrum via a Fourier Transform. The spectrum is then phase-corrected and baseline-corrected. The chemical shift axis is calibrated by setting the TMS peak to 0.00 ppm. For the  $^1\text{H}$  spectrum, the relative areas of the signals are determined by integration.

## Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of bonds within a molecule. It is an excellent technique for identifying the presence of specific functional groups.

## IR Spectroscopy Data

| Wavenumber (cm <sup>-1</sup> ) | Vibration Type | Functional Group                  |
|--------------------------------|----------------|-----------------------------------|
| ~3400-3200                     | N-H Stretch    | Primary Amine (-NH <sub>2</sub> ) |
| ~2950-2850                     | C-H Stretch    | Alkane (CH <sub>2</sub> )         |
| ~1720-1700                     | C=O Stretch    | Carbamate (Ester Carbonyl)        |
| ~1640-1550                     | N-H Bend       | Primary Amine (-NH <sub>2</sub> ) |
| ~1250                          | C-O Stretch    | Ester                             |
| ~750-650                       | C-Cl Stretch   | Alkyl Halide                      |

Note: Data is consistent with general values for these functional groups and specific data found in databases.[\[2\]](#)[\[7\]](#)

## Expert Interpretation of the IR Spectrum

The IR spectrum provides a clear fingerprint of the key functional groups in **2-Chloroethyl carbamate**.

- **Amine Region:** The broad absorption in the 3400-3200 cm<sup>-1</sup> region is characteristic of the N-H stretching vibrations of the primary amine. The bending vibration for this group is also visible around 1600 cm<sup>-1</sup>.
- **Carbonyl Peak:** A strong, sharp peak around 1710 cm<sup>-1</sup> is the most prominent feature of the spectrum. This absorption is unequivocally due to the C=O stretch of the carbamate group. Its position is consistent with an ester-like carbonyl.[\[7\]](#)
- **Fingerprint Region:** The C-O stretch of the ester linkage (~1250 cm<sup>-1</sup>) and the C-Cl stretch (~700 cm<sup>-1</sup>) provide further confirmation of the structure. These peaks lie in the complex "fingerprint region" but are essential for full characterization.

## Experimental Protocol for FTIR (KBr Pellet) Data Acquisition

- **Sample Preparation:** Grind a small amount (~1-2 mg) of **2-Chloroethyl carbamate** with ~100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar

and pestle until a fine, homogeneous powder is obtained.

- **Pellet Formation:** Transfer the powder to a pellet press and apply pressure (typically 7-10 tons) for several minutes to form a thin, transparent or translucent pellet.
- **Background Spectrum:** Place the empty sample holder in the FTIR spectrometer and acquire a background spectrum. This is crucial to subtract the absorbance from atmospheric CO<sub>2</sub> and water vapor.
- **Sample Spectrum:** Place the KBr pellet containing the sample in the holder and acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, which can be used to piece together its structure.

## Electron Ionization (EI) Mass Spectrometry Data

For **2-Chloroethyl carbamate** (Molecular Weight: 123.54 g/mol), the EI-MS spectrum shows several key fragments.[\[1\]](#)[\[8\]](#)

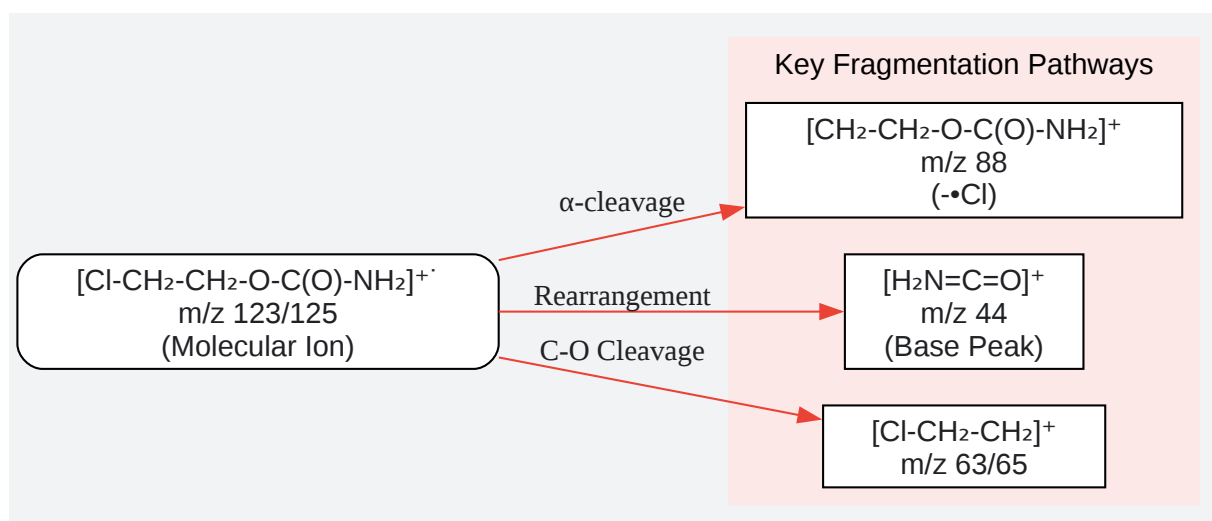
| m/z (mass-to-charge ratio) | Proposed Fragment Ion                      | Significance                   |
|----------------------------|--------------------------------------------|--------------------------------|
| 123/125                    | $[\text{C}_3\text{H}_6\text{ClNO}_2]^+$    | Molecular Ion ( $\text{M}^+$ ) |
| 88                         | $[\text{M} - \text{Cl}]^+$                 | Loss of Chlorine radical       |
| 79/81                      | $[\text{CH}_2\text{CH}_2\text{Cl}]^+$      | Chloroethyl cation             |
| 62                         | $[\text{H}_2\text{NCO}_2\text{H}]^+$       | Carboxamic acid radical cation |
| 44                         | $[\text{H}_2\text{N}=\text{C}=\text{O}]^+$ | Isocyanic acid cation          |
| 43                         | $[\text{HNCO}]^+$                          | Isocyanic acid radical cation  |

Note: The presence of chlorine (isotopes <sup>35</sup>Cl and <sup>37</sup>Cl in ~3:1 ratio) results in characteristic  $\text{M}^+$  and  $\text{M}+2$  peaks for chlorine-containing fragments.[\[9\]](#)

## Expert Interpretation of the Mass Spectrum

The fragmentation pattern is highly diagnostic of the **2-Chloroethyl carbamate** structure.

- **Molecular Ion:** The appearance of peaks at  $m/z$  123 and 125 in an approximate 3:1 ratio confirms the molecular weight and the presence of one chlorine atom.
- **Base Peak ( $m/z$  44):** The most abundant peak (base peak) at  $m/z$  44 is characteristic of carbamates. It arises from the cleavage of the C-O bond followed by rearrangement, leading to the stable  $[H_2N=C=O]^+$  fragment.<sup>[2]</sup> This is a key diagnostic feature.
- **Other Key Fragments:** The loss of a chlorine radical ( $m/z$  88) and the presence of the chloroethyl cation ( $m/z$  79/81) confirm the chloroethyl portion of the molecule.



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Caption: Proposed major fragmentation pathways for **2-Chloroethyl carbamate** in EI-MS.

## Experimental Protocol for GC-MS Data Acquisition

- **Sample Preparation:** Prepare a dilute solution of **2-Chloroethyl carbamate** (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.

- Gas Chromatography (GC) Method:
  - Injector: Set to a temperature of ~250°C. Inject 1 µL of the sample solution in split mode (e.g., 50:1 split ratio).
  - Column: Use a standard non-polar capillary column (e.g., 30 m x 0.25 mm, DB-5ms).
  - Oven Program: Start at a low temperature (e.g., 50°C), hold for 1-2 minutes, then ramp the temperature at 10-20°C/min up to a final temperature of ~280°C.
- Mass Spectrometry (MS) Method:
  - Interface Temperature: Set the GC-MS transfer line temperature to ~280°C.
  - Ion Source: Use Electron Ionization (EI) at 70 eV. Set the ion source temperature to ~230°C.
  - Mass Analyzer: Scan a mass range from m/z 40 to 200.
- Data Analysis: Identify the GC peak corresponding to **2-Chloroethyl carbamate** and analyze the corresponding mass spectrum. Compare the obtained spectrum with a reference library (e.g., NIST) for confirmation.[\[8\]](#)

## Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a robust and orthogonal analytical approach for the comprehensive characterization of **2-Chloroethyl carbamate**. <sup>1</sup>H and <sup>13</sup>C NMR definitively establish the carbon-hydrogen framework and connectivity. IR spectroscopy confirms the presence of the key carbamate, amine, and alkyl chloride functional groups. Finally, Mass Spectrometry verifies the molecular weight and provides a characteristic fragmentation fingerprint that confirms the overall structure. By following the detailed protocols and interpretative logic presented in this guide, researchers can confidently verify the identity and purity of this important chemical compound.

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